

Application Notes and Protocols for Benzotrifuroxan in Melt-Cast Explosive Compositions

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Compound of Interest

Compound Name: Benzotrifuroxan

Cat. No.: B3051571

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Introduction

Benzotrifuroxan (BTF), also known as hexanitrosobenzene, is a powerful, high-density, and high-energy heterocyclic organic compound.[1] It is recognized for its exceptional detonation performance, with parameters comparable to those of HMX-based explosives.[2][3][4] As a CO-balanced, hydrogen-free explosive, BTF offers a high detonation velocity and pressure, making it a material of significant interest for advanced explosive formulations.[2][3] However, the practical application of BTF has been limited by its high sensitivity to mechanical stimuli such as impact and friction.[5]

This document provides detailed application notes and experimental protocols for the use of **Benzotrifuroxan** in melt-cast explosive compositions. It focuses on strategies to mitigate its inherent sensitivity, primarily through the incorporation of binders and the formation of cocrystals, to develop safer, high-performance energetic materials. Melt-casting is a widely used method for manufacturing explosive charges for various applications, including artillery shells and warheads, due to its ability to produce dense, uniform, and crack-free charges.[6][7] While traditionally dominated by TNT-based compositions, the integration of high-performance materials like BTF into melt-castable formulations is a key area of research.

Properties of Benzotrifuroxan

BTF is a crystalline solid with a high melting point and significant energetic properties. A summary of its key characteristics is presented below.

Property	Value	References
Chemical Formula	$C_6N_6O_6$	[1]
Molar Mass	$252.102\text{ g}\cdot\text{mol}^{-1}$	[1]
Melting Point	$195\text{ }^{\circ}\text{C}$	[1]
Density	$\sim 1.9\text{ g}/\text{cm}^3$	[5]
Detonation Velocity	$8.61\text{ km}\cdot\text{s}^{-1}$	[1]
Heat of Explosion	$5903\text{ kJ}\cdot\text{kg}^{-1}$	[1]
Impact Sensitivity (H_{50})	56 cm	[5]

Application Notes for BTF in Melt-Cast Compositions

The primary challenge in utilizing BTF in melt-cast explosives is its high sensitivity. Research has focused on two main approaches to address this: cocrystallization and the use of polymeric binders.

Cocrystallization of BTF

Cocrystallization of BTF with less sensitive energetic materials or non-energetic molecules can significantly reduce its sensitivity. This technique modifies the properties of energetic materials at the molecular level without altering their chemical structure.[5]

- **BTF/TNT Cocrystals:** Forming a cocrystal of BTF with Trinitrotoluene (TNT) is a promising strategy. TNT is a widely used melt-cast explosive with a low melting point and low sensitivity.[8] A patent describes a method for preparing BTF-TNT cocrystallized explosives, which are reported to have good safety and detonation properties.[8]
- **BTF/2-Nitroaniline (ONA) Cocrystals:** A recent study demonstrated the formation of a cocrystal of BTF with the non-energetic molecule 2-Nitroaniline (ONA).[5] This cocrystal

exhibited a significant reduction in impact sensitivity, with the H_{50} value increasing from 56 cm for pure BTF to 90 cm.[5] While this desensitization comes with a slight decrease in detonation performance, it enhances the overall safety profile of the material.[5]

BTF Compositions with Binders

The incorporation of polymeric binders is a common technique to reduce the sensitivity and improve the mechanical properties of explosives. For BTF, several binders have been investigated to enhance its safety and processability.

- Nitrocellulose (NC), Estane (Thermoplastic Polyurethane), and F2602 (Fluororubber): A study on BTF-based composite explosives prepared via an electrostatic spray method demonstrated that these three binders significantly improved the safety performance of BTF. [1][2] The fluororubber F2602 was particularly effective, increasing the characteristic drop height to over 80 cm and reducing the explosion percentage to 8%.[1] These binders also improved the thermal stability of the BTF composites.[1]

The following table summarizes the performance of BTF with different binders.

Formulation	Impact Sensitivity (H_{50})	Thermal Explosion Critical Temp. Increase	Explosion Percentage	Reference
Pure BTF	56 cm (raw)	N/A	High (not specified)	[5]
BTF/NC	68.12 cm	4.21 °C	24%	[1]
BTF/Estane	62.34 cm	6.8 °C	24%	[1]
BTF/F2602	>80 cm	9.44 °C	8%	[1]

Experimental Protocols

Detailed methodologies for the preparation and characterization of BTF-based explosive compositions are crucial for reproducible research and development.

Protocol 1: Preparation of BTF-Based Composite Explosives via Electrostatic Spray Method

This protocol is based on the methodology described for preparing BTF composites with NC, Estane, and F2602 binders.[\[2\]](#)

Materials and Equipment:

- **Benzotrifuroxan** (BTF), purity >98%
- Binder: Nitrocellulose (NC), Estane, or Fluororubber (F2602)
- Acetone (solvent)
- Electrostatic spray setup with a syringe pump and high-voltage power supply
- Scanning Electron Microscope (SEM)
- Differential Scanning Calorimeter (DSC)
- Impact sensitivity tester

Procedure:

- Preparation of Precursor Solution:
 - Dissolve BTF in acetone to prepare a solution with a concentration of $0.1 \text{ g}\cdot\text{mL}^{-1}$.
 - Dissolve the chosen binder (NC, Estane, or F2602) in the BTF-acetone solution.
 - Allow the solution to settle and then filter it to obtain the final precursor solution.
- Electrostatic Spraying:
 - Load the precursor solution into a syringe and mount it on the syringe pump.
 - Set the feed rate of the syringe pump to $0.05 \text{ mL}\cdot\text{min}^{-1}$.

- Apply a high voltage to the needle of the syringe (e.g., negative pressure of -10.00 kV and positive pressure of +10.17 kV).
- Collect the resulting composite explosive particles on a suitable substrate.
- Characterization:
 - Morphology: Analyze the particle size and shape of the prepared composites using SEM.
 - Thermal Analysis: Determine the thermal stability and decomposition characteristics of the composites using DSC at various heating rates (e.g., 5, 10, and 20 °C·min⁻¹).
 - Impact Sensitivity: Measure the characteristic drop height (H₅₀) of the composites using a standard impact sensitivity tester to evaluate their safety performance.

Protocol 2: Generalized Melt-Casting Procedure for High Explosives (Adapted for BTF)

Due to the high melting point of BTF (195 °C), a standard steam-heated kettle is insufficient. This generalized protocol is based on procedures for other high explosives and should be adapted with extreme caution for BTF, requiring specialized high-temperature equipment and remote operation.

Materials and Equipment:

- **Benzotrifuroxan (BTF)**
- High-temperature stable binder (e.g., a compatible fluoropolymer or thermoplastic polyurethane)
- Melt-cast kettle with high-temperature heating capability (e.g., oil-jacketed) and variable speed agitator
- Vacuum system
- Pre-heated molds or casings
- Controlled cooling system

- Remote operating and monitoring equipment

Procedure:

- Binder Preparation (if applicable):
 - If a binder is used, it should be melted first in the kettle at the appropriate temperature.
- Melting and Mixing:
 - Gradually add the BTF to the pre-heated melt-cast kettle.
 - Heat the kettle to a temperature slightly above the melting point of the BTF-binder mixture (e.g., 200-210 °C). Extreme caution is necessary due to the proximity to the decomposition temperature of many energetic materials.
 - Stir the mixture at a low speed to ensure homogeneity.
- Deaeration:
 - Apply a vacuum to the kettle to remove any entrapped air or volatile impurities from the molten explosive.
- Casting:
 - Pour the molten explosive into pre-heated molds or munition casings in a continuous, steady stream to avoid the formation of voids.
 - The pouring temperature should be carefully controlled to be just above the solidification point to minimize shrinkage.
- Cooling and Solidification:
 - Transfer the filled molds to a controlled cooling environment.
 - A slow, programmed cooling cycle is crucial to prevent the formation of cracks and voids due to thermal stresses and volume contraction upon solidification.

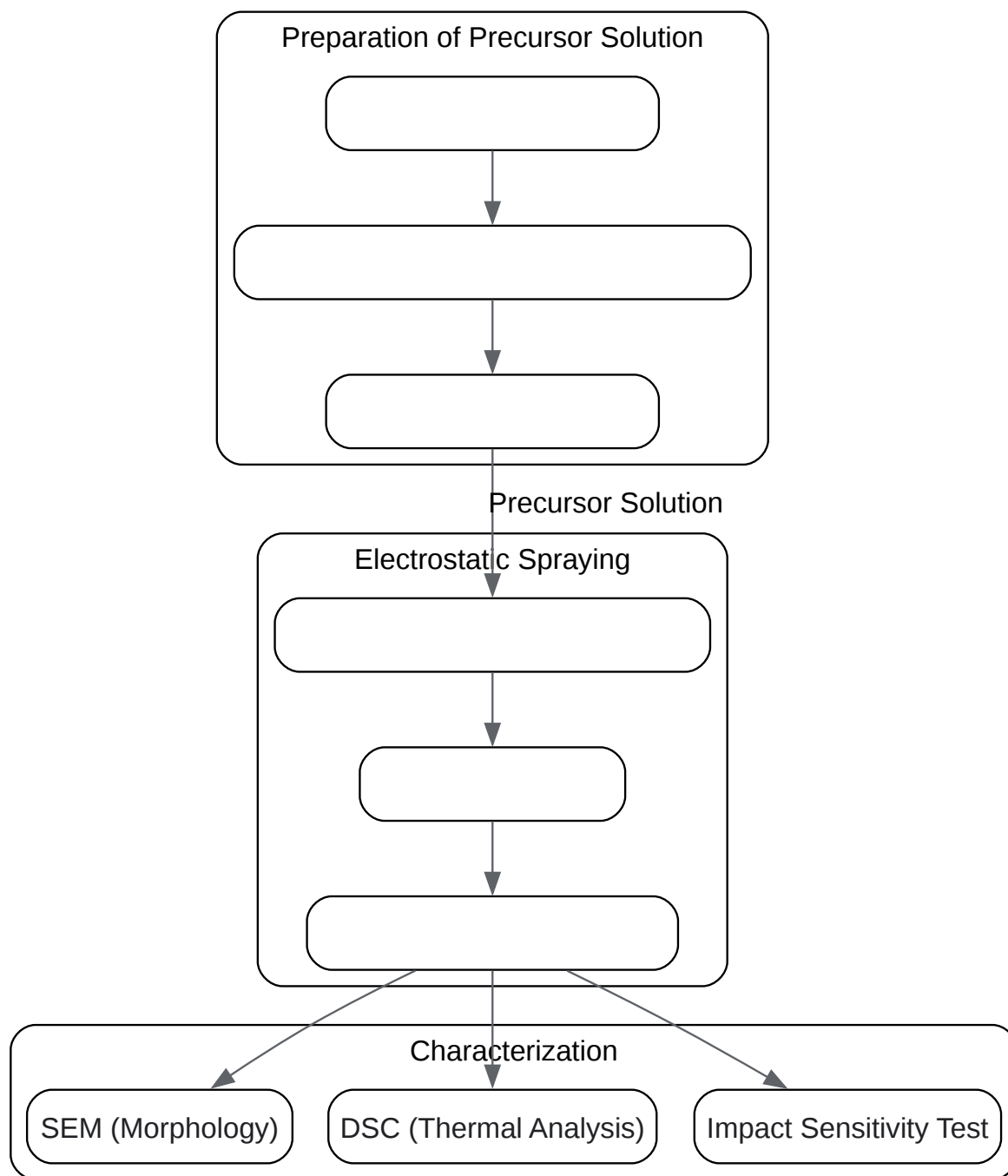
- Finishing and Inspection:
 - Once solidified, the explosive charge is removed from the mold (if applicable) and inspected for defects such as cracks, voids, and density variations using non-destructive techniques like X-ray analysis.

Safety Considerations for Melt-Casting BTF:

- High Temperature Hazard: The processing temperature for BTF is significantly higher than for traditional melt-cast explosives like TNT. This increases the risk of accidental initiation and requires robust temperature control and monitoring.
- Sensitivity: BTF is a sensitive explosive. All handling and processing steps should be conducted remotely behind protective barriers.
- Material Compatibility: Ensure all equipment and materials in contact with molten BTF are compatible and will not initiate decomposition.
- Ventilation: Adequate ventilation is necessary to handle any fumes or decomposition products.

Visualizations

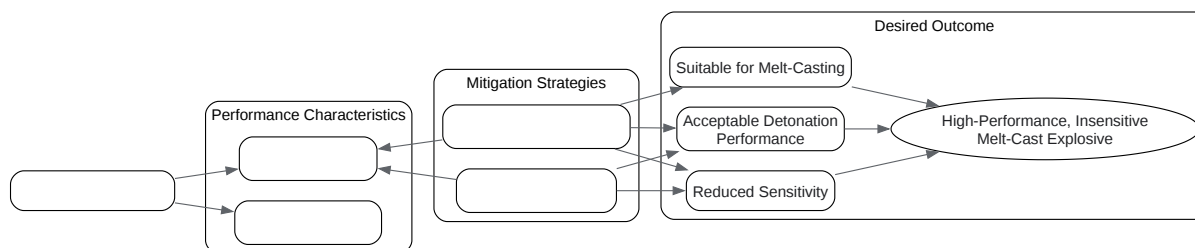
Experimental Workflow for BTF Composite Preparation



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Caption: Workflow for preparing and characterizing BTF-based composite explosives.

Logical Relationships in BTF Formulation Development



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Caption: Factors influencing the development of BTF-based melt-cast explosives.

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